

Safeguarding Your Laboratory: Proper Disposal of **tert-Butyl 2-bromopropanoate**

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Compound of Interest

Compound Name: *tert-Butyl 2-bromopropanoate*

Cat. No.: *B051003*

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **tert-Butyl 2-bromopropanoate**, a common reagent in organic synthesis. Adherence to these protocols is critical for minimizing risks and protecting both laboratory personnel and the environment.

Immediate Safety and Hazard Information:

tert-Butyl 2-bromopropanoate is a combustible liquid that can cause skin, eye, and respiratory irritation.^[1] It is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **tert-Butyl 2-bromopropanoate** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₃ BrO ₂
Molecular Weight	209.08 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	170.2 °C at 760 mmHg
Flash Point	63 °C
Density	1.297 g/cm ³
CAS Number	39149-80-9

Step-by-Step Disposal Protocol

The primary and most critical step in the disposal of **tert-Butyl 2-bromopropanoate** is to treat it as halogenated organic hazardous waste. Do not attempt to neutralize this chemical with strong bases or other methods unless explicitly specified by a validated laboratory procedure and approved by your institution's environmental health and safety (EHS) department.

1. Waste Segregation and Collection:

- Designate a specific, properly labeled waste container for "Halogenated Organic Waste."[\[2\]](#)
- The container must be made of a chemically resistant material and have a secure, tight-fitting lid.
- Never mix **tert-Butyl 2-bromopropanoate** with non-halogenated organic waste or other incompatible chemicals. It should be stored separately from alkalis, reducing agents, and combustible materials.[\[2\]](#)

2. Labeling:

- Clearly label the waste container with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**tert-Butyl 2-bromopropanoate**."[\[2\]](#)
- Include the date when the waste was first added to the container.

3. Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[2]
- Ensure the storage location is away from heat sources and direct sunlight.[2]
- If the chemical is flammable, store it in a designated flammable liquids cabinet.[2]

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.[3]
- Follow all local, state, and federal regulations for the disposal of hazardous materials.

Emergency Procedures: Spill Management

In the event of a spill, immediate and appropriate action is critical.

1. Alert Personnel:

- Immediately alert all personnel in the vicinity of the spill.

2. Evacuate and Ventilate:

- If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.

3. Contain and Absorb:

- For small spills, use an inert absorbent material, such as vermiculite, sand, or a commercial chemical absorbent, to contain and soak up the liquid.[3][4]
- Small spills can be treated with sodium thiosulfate before absorption.[2]

4. Collection and Disposal of Spill Debris:

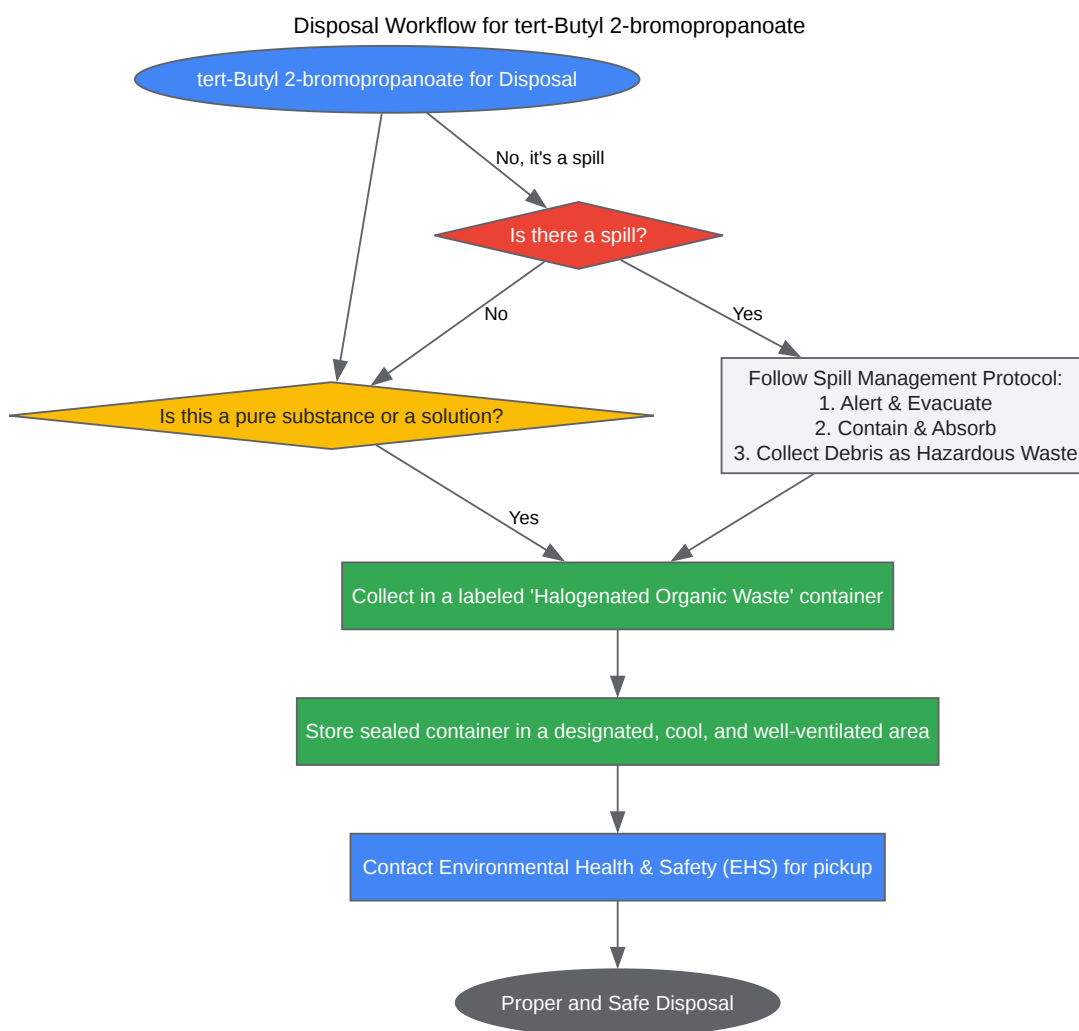
- Carefully collect the absorbed material and any contaminated items (e.g., gloves, paper towels) into a designated hazardous waste container.^{[2][3]}
- The container should be clearly labeled as "Hazardous Waste" and include a description of the spilled material.
- Dispose of the spill debris following the same protocol as for the chemical waste.

5. Decontamination:

- Decontaminate the spill area with a suitable cleaning agent, and wash your hands thoroughly after the cleanup is complete.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **tert-Butyl 2-bromopropanoate**.



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Caption: Disposal workflow for **tert-Butyl 2-bromopropanoate**.

By adhering to these established safety and disposal protocols, laboratories can significantly mitigate the risks associated with **tert-Butyl 2-bromopropanoate**, ensuring a safer research environment for everyone.

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